

# D-2-Phosphoglyceric Acid: A Potential but Unvalidated Cancer Biomarker

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## Compound of Interest

Compound Name: *D-2-Phosphoglyceric acid*

Cat. No.: *B15574559*

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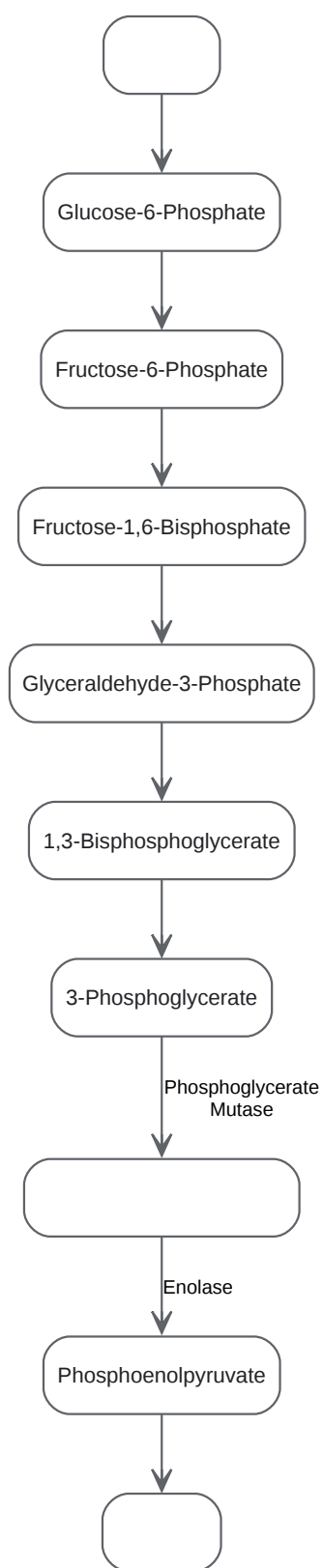
For researchers, scientists, and drug development professionals, **D-2-Phosphoglyceric acid** (D-2-PG) presents an area of interest in cancer biology due to its integral role in cellular metabolism. However, a comprehensive review of current scientific literature reveals a notable absence of studies validating D-2-PG as a standalone cancer biomarker.

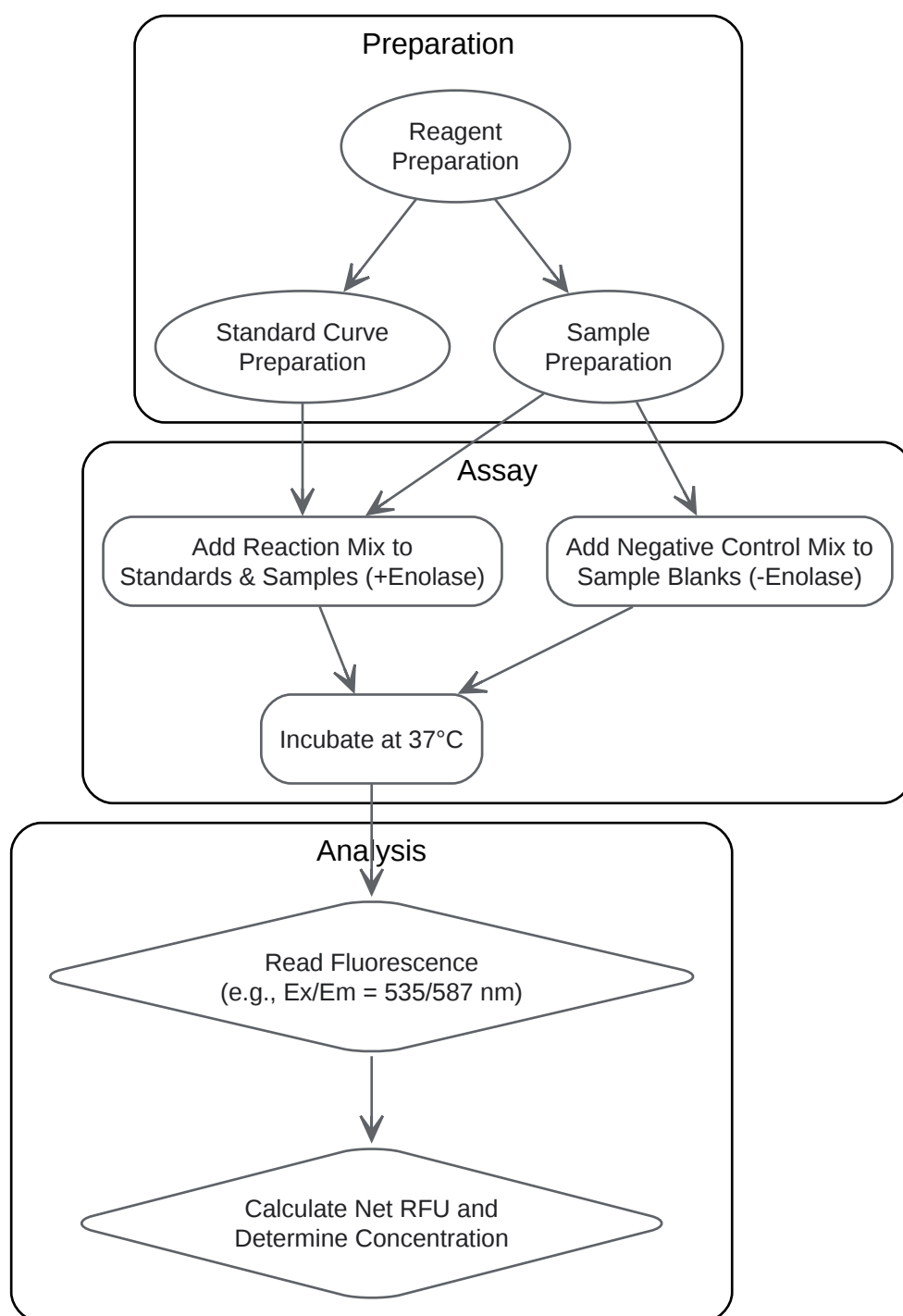
While the direct validation of **D-2-Phosphoglyceric acid** as a cancer biomarker is not yet established, its position as a key intermediate in the glycolytic pathway suggests its potential relevance in oncology research.[1] Cancer cells often exhibit a metabolic shift towards increased glycolysis, a phenomenon known as the Warburg effect, even in the presence of oxygen.[2] This alteration in metabolism supports the high proliferation rates of tumor cells.[3] Consequently, intermediates of the glycolytic pathway, such as D-2-PG, are subjects of investigation for their potential roles in cancer progression and as biomarkers.[4]

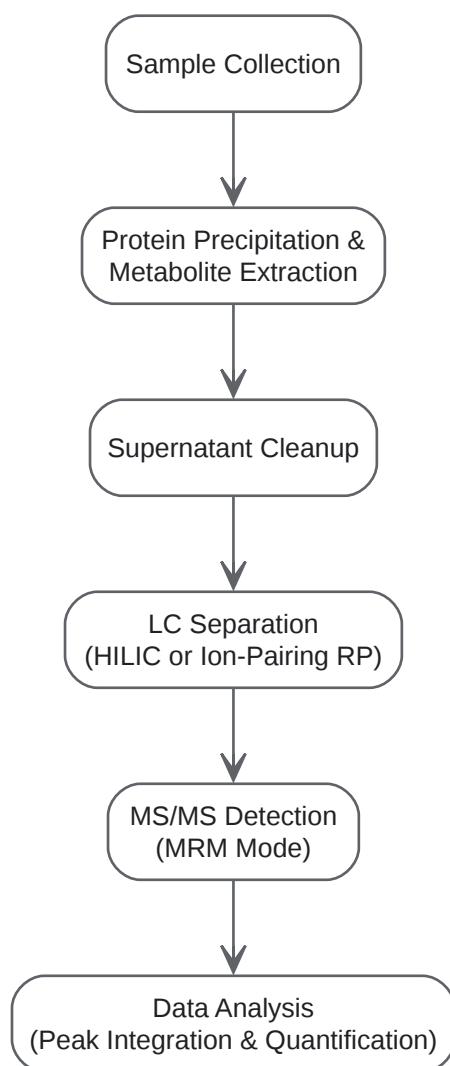
## The Glycolytic Pathway and D-2-Phosphoglyceric Acid

**D-2-Phosphoglyceric acid** is a metabolite in the glycolysis pathway, formed from 3-phosphoglycerate by the enzyme phosphoglycerate mutase and subsequently converted to phosphoenolpyruvate (PEP) by enolase.[4] The overexpression of phosphoglycerate mutase has been linked to tumor growth in several types of cancer, highlighting the potential significance of this section of the glycolytic pathway in malignancy.[4]

Below is a diagram illustrating the central role of **D-2-Phosphoglyceric acid** in the glycolytic pathway.







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## References

- 1. benchchem.com [benchchem.com]
- 2. Glycolysis in Cancer Therapy and Tumor Metabolism - Creative Proteomics [creative-proteomics.com]

- 3. The regulatory roles and clinical significance of glycolysis in tumor - PMC  
[pmc.ncbi.nlm.nih.gov]
- 4. cellbiolabs.com [cellbiolabs.com]
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